

# Proper Disposal of 3-Bromo-5-methoxyaniline: A Safety and Operations Guide

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## Compound of Interest

Compound Name: 3-Bromo-5-methoxyaniline

Cat. No.: B176949

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is paramount to ensuring a safe laboratory environment and regulatory compliance. This guide provides essential safety and logistical information for the proper disposal of **3-Bromo-5-methoxyaniline** (CAS No. 16618-68-1).

## Safety and Hazard Information

**3-Bromo-5-methoxyaniline** is classified as a hazardous substance. Adherence to the safety protocols outlined in the Safety Data Sheet (SDS) is critical.

Hazard Class	GHS Classification
Acute Toxicity, Oral	Category 3
Acute Toxicity, Dermal	Category 3
Acute Toxicity, Inhalation	Category 3

Signal Word: Danger[1]

Hazard Statements: H301+H311+H331: Toxic if swallowed, in contact with skin, or if inhaled.[1]

Precautionary Statements:[1][2]

- Prevention: P260, P261, P264, P270, P271, P280

- Response: P301+P310, P302+P352, P304+P340, P311, P312, P321, P330, P361+P364
- Storage: P403+P233, P405
- Disposal: P501

## Experimental Protocol: Disposal of 3-Bromo-5-methoxyaniline

The following protocol outlines the step-by-step procedure for the safe disposal of **3-Bromo-5-methoxyaniline**. This procedure should be performed in a designated and well-ventilated area, such as a fume hood.

Personnel Protective Equipment (PPE):

- Chemical-resistant gloves (e.g., nitrile)
- Safety goggles or a face shield
- Lab coat
- Closed-toe shoes
- For large quantities, a respirator may be necessary.[2]

Disposal Steps:

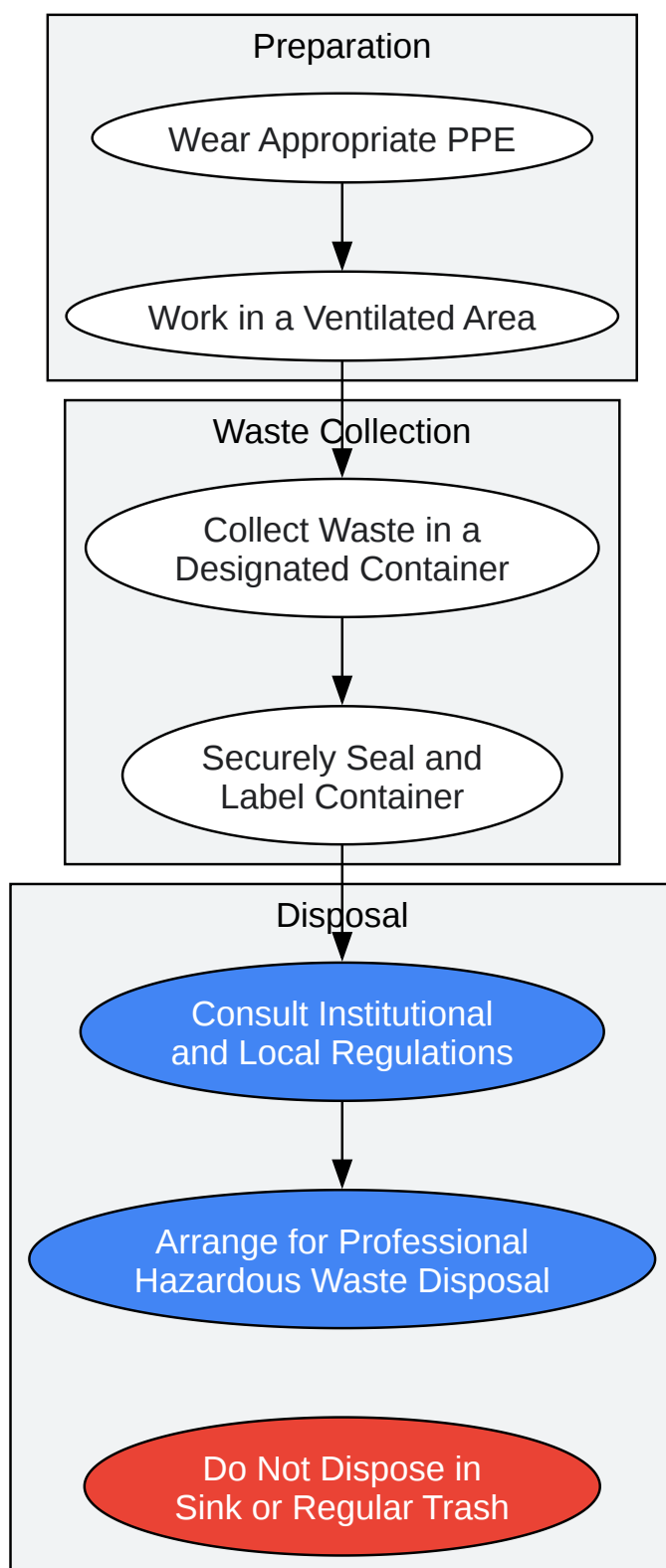
- Waste Collection:
  - Collect waste **3-Bromo-5-methoxyaniline** and any contaminated materials (e.g., weighing paper, pipette tips) in a designated, properly labeled, and sealed hazardous waste container.
  - The container should be made of a material compatible with the chemical.
  - Ensure the waste container is stored in a cool, dry, and well-ventilated area, away from incompatible materials.

- Labeling:
  - Clearly label the hazardous waste container with "Hazardous Waste," the full chemical name "**3-Bromo-5-methoxyaniline**," the CAS number "16618-68-1," and the associated hazard pictograms (e.g., skull and crossbones).
- Consult Regulations:
  - Consult your institution's Environmental Health and Safety (EHS) office for specific disposal guidelines.
  - Federal, state, and local regulations for hazardous waste disposal must be followed.
- Professional Disposal:
  - Arrange for the pickup and disposal of the hazardous waste through a licensed and certified hazardous waste disposal company.
  - Do not attempt to dispose of **3-Bromo-5-methoxyaniline** down the drain or in regular trash.

#### Accidental Release Measures:

In the event of a spill, evacuate the area and ensure adequate ventilation.<sup>[2]</sup> Wearing appropriate PPE, sweep up the solid material, avoiding dust formation, and place it in a suitable, closed container for disposal.<sup>[2]</sup>

## Disposal Workflow



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Caption: Workflow for the proper disposal of **3-Bromo-5-methoxyaniline**.

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## References

- 1. 3-Bromo-5-methoxyaniline | 16618-68-1 [sigmaaldrich.com]
- 2. Page loading... [wap.guidechem.com]
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